

# comparative analysis of N-Nitrosoanatabine levels in different cigarette brands.

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# N-Nitrosoanatabine (NAT) in Cigarettes: A Comparative Analysis

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **N-Nitrosoanatabine** (NAT) levels in the tobacco filler of various cigarette brands. **N-Nitrosoanatabine** is one of the tobacco-specific nitrosamines (TSNAs) found in tobacco products.[1] Unlike some other TSNAs such as N'-nitrosonornicotine (NNN) and 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK), which are potent carcinogens, NAT is not considered to be carcinogenic.[2] This analysis is based on published experimental data and is intended to serve as a resource for researchers in the fields of tobacco product analysis and toxicology.

# **Comparative Analysis of NAT Levels**

**N-Nitrosoanatabine** (NAT) is a prominent tobacco-specific nitrosamine found in the tobacco filler of cigarettes, with levels varying significantly across different brands and types of cigarettes.[2][3] Research indicates that along with N'-nitrosonornicotine (NNN), NAT is one of the most abundant TSNAs in both tobacco filler and smoke.[2][3]

The concentration of NAT in the tobacco filler of 50 different U.S. commercial cigarette brands was found to have a median value of 1459 ng/g, with levels ranging from 320 to 1876 ng/g.[3] Among the brands tested, American Spirit Blue, which contains 100% flue-cured tobacco,







exhibited the lowest total TSNA levels.[3] In the category of American blend cigarettes, Maverick Gold 100s were identified as having the next lowest levels of total TSNAs.[3]

A detailed study of 17 U.S. cigarette brands provided specific concentrations of NAT in their tobacco filler, as outlined in the table below. The data reveals considerable variability, with Marlboro Virginia Blend showing the lowest concentration of NAT at 0.38  $\mu$ g/g, while Marlboro Blend #54 Menthol had the highest at 2.38  $\mu$ g/g.[4] Generally, newer varieties of the Marlboro brand, with the exception of the Virginia Blend, tended to have higher total TSNA levels than the original Marlboro cigarettes.[4] In contrast, different varieties of the Camel brand showed total TSNA levels that were similar to the regular Camel cigarettes.[4]



Cigarette Brand	N-Nitrosoanatabine (NAT) Level (μg/g of tobacco)
Philip Morris (Altria Group, Inc.)	
Marlboro (regular)	1.69
Marlboro Lights	1.62
Marlboro Ultra Lights	1.48
Marlboro Menthol	1.67
Marlboro Lights Menthol	1.57
Marlboro Blend #27	1.83
Marlboro Blend #54 Menthol	2.38
Marlboro Virginia Blend	0.38
RJ Reynolds (Reynolds American, Inc.)	
Camel (regular)	1.58
Camel Lights	1.51
Camel Turkish Gold	1.65
Camel Crush	1.45
Camel Strips	1.55
Newport Menthol	1.63
Kent Lights	1.39
Lorillard	
Maverick	1.42
Liggett Group	
USA Gold	1.59

Data sourced from Stepanov et al., 2012.[4]



## **Signaling Pathways**

Currently, there is a lack of scientific literature describing specific signaling pathways activated by **N-Nitrosoanatabine**. This is likely because NAT is not classified as a carcinogen, and therefore, research has primarily focused on the carcinogenic members of the TSNA family, such as NNK and NNN, and their mechanisms of action.[2]

## **Experimental Protocols**

The quantification of **N-Nitrosoanatabine** in tobacco products is typically performed using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1][5][6] This method offers high sensitivity and selectivity for the detection and quantification of TSNAs.

### Sample Preparation and Extraction

- Sample Homogenization: A representative sample of the tobacco product (e.g., 1.0 g of ground tobacco) is weighed.[6]
- Internal Standard Spiking: A solution containing isotopically labeled internal standards, including NAT-d4, is added to the tobacco sample. This is crucial for accurate quantification by correcting for any analyte loss during sample preparation and for matrix effects during analysis.[6][7]
- Extraction: The TSNAs are extracted from the tobacco matrix using an aqueous buffer solution, such as 100 mM ammonium acetate. The mixture is agitated for a set period (e.g., 40 minutes) to ensure efficient extraction.[6]
- Centrifugation and Filtration: The resulting extract is centrifuged to separate the solid tobacco material from the liquid extract. The supernatant is then filtered, typically through a syringe filter, to remove any remaining particulate matter before analysis.[6]

## **LC-MS/MS Analysis**

• Chromatographic Separation: The filtered extract is injected into a high-performance liquid chromatography (HPLC) or ultra-performance liquid chromatography (UPLC) system. The separation of TSNAs is achieved on a reverse-phase column (e.g., a C18 column) using a gradient elution with a mobile phase typically consisting of an aqueous component (e.g.,



water with a small amount of acid like formic acid) and an organic component (e.g., methanol or acetonitrile).[8]

- Mass Spectrometric Detection: The eluent from the chromatography column is introduced into a tandem mass spectrometer. Ionization of the analytes is typically achieved using electrospray ionization (ESI) in the positive ion mode.[7]
- Quantification: The mass spectrometer is operated in the multiple reaction monitoring (MRM) mode. This involves selecting the precursor ion of NAT and its specific product ions generated through collision-induced dissociation. The response of the native NAT is compared to that of the isotopically labeled internal standard (NAT-d4) to calculate the concentration of NAT in the original tobacco sample.[7]

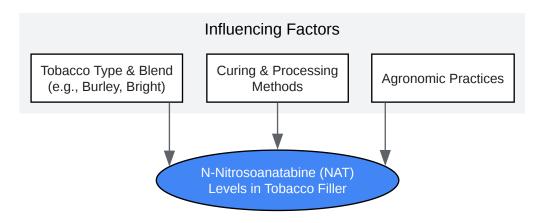
#### **Visualizations**



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Caption: Workflow for NAT quantification in tobacco.

#### Factors Influencing NAT Levels in Cigarettes





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Caption: Key factors affecting NAT levels in tobacco.

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